

3-Cyclopentylaniline chemical structure and IUPAC name

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Compound of Interest

Compound Name: 3-Cyclopentylaniline

Cat. No.: B8758966

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3-Cyclopentylaniline: A Technical Overview

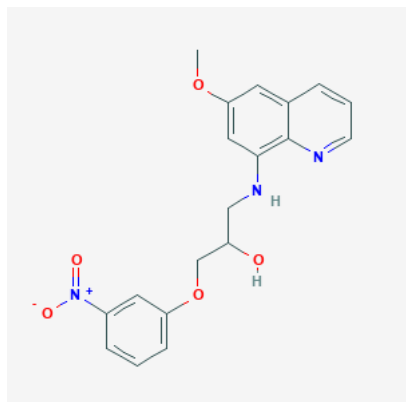
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet comprehensive overview of **3-Cyclopentylaniline**, a substituted aniline of interest in organic synthesis and medicinal chemistry. This document outlines its chemical identity, key physicochemical properties, and foundational information relevant to its application in research and development.

Chemical Structure and IUPAC Name

3-Cyclopentylaniline is an aromatic amine characterized by a cyclopentyl group attached to the meta-position of an aniline ring.

Chemical Structure:



IUPAC Name: **3-cyclopentylaniline**[\[1\]](#)

Physicochemical and Spectroscopic Data

Limited experimental data for **3-Cyclopentylaniline** is available in the public domain. The following table summarizes key computed and inferred properties.

Property	Value	Source
Molecular Formula	C11H15N	[1]
Molecular Weight	161.24 g/mol	[1]
CAS Number	94838-67-2	[1]
Boiling Point	>250 °C (inferred)	[2]
Solubility	Low in water, high in organic solvents (inferred)	[2]
Canonical SMILES	<chem>C1CCC(C1)C2=CC(=CC=C2)N</chem>	[1]
InChI Key	GKOAOTLECSFQKC-UHFFFAOYSA-N	[1]

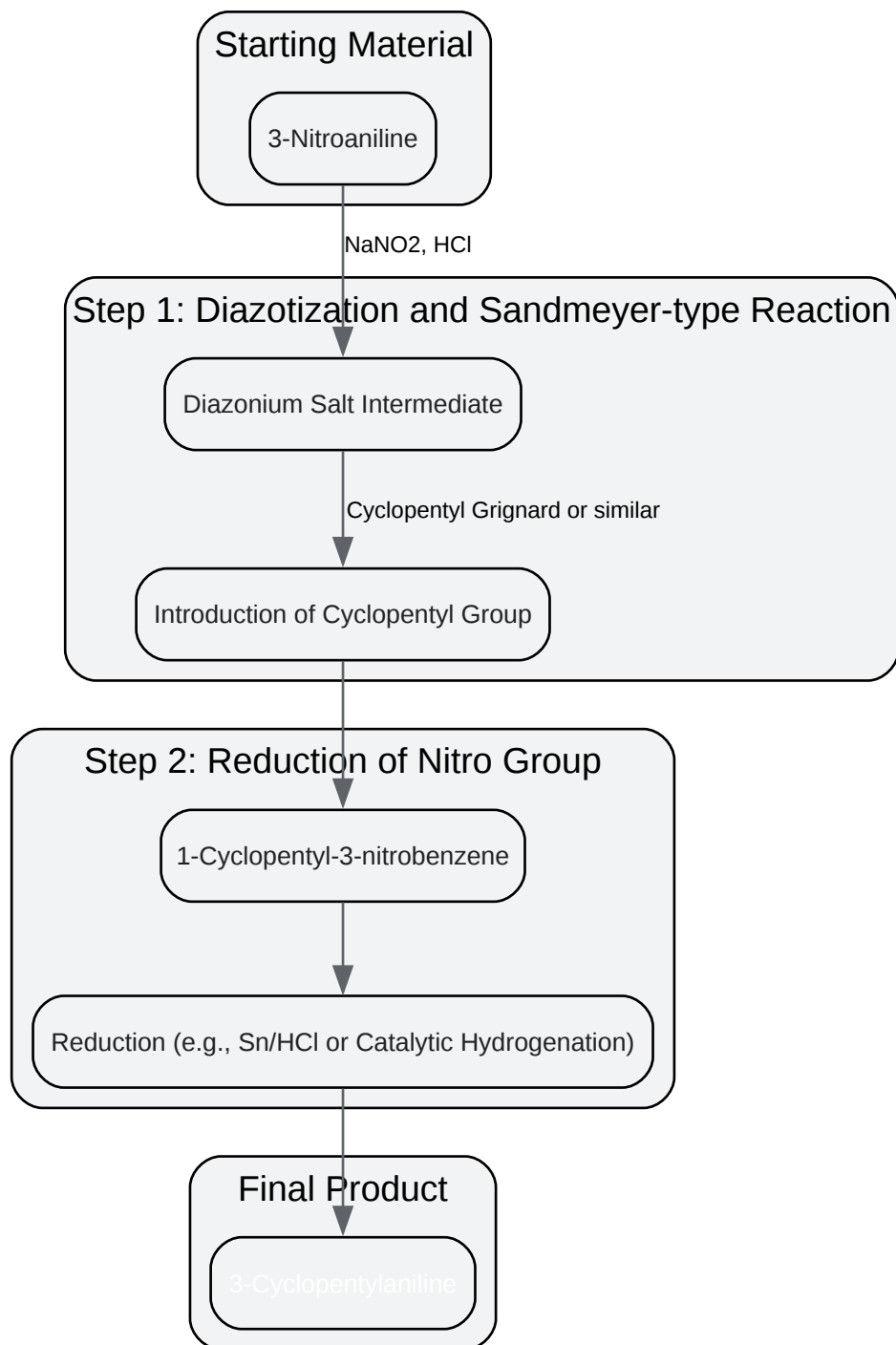
Synthesis

While a specific, detailed experimental protocol for the synthesis of **3-Cyclopentylaniline** is not readily available in peer-reviewed literature, its synthesis can be approached through established organic chemistry methodologies. A plausible synthetic route is the reduction of 1-cyclopentyl-3-nitrobenzene.

Logical Workflow for a Potential Synthesis

The following diagram illustrates a logical workflow for a potential two-step synthesis of **3-Cyclopentylaniline** from 3-nitroaniline. This proposed pathway is based on standard, well-documented organic reactions.

Proposed Synthesis Workflow for 3-Cyclopentylaniline

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References

- 1. 94838-67-2|3-Cyclopentylaniline|BLD Pharm [bldpharm.com]
- 2. 3-Cyclopentylaniline | Benchchem [benchchem.com]
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